

# Handling and storage precautions for Bis(trifluoromethylsulphonyl)methane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bis(trifluoromethylsulphonyl)methane  
ne

Cat. No.: B1329319

[Get Quote](#)

## Technical Support Center: Bis(trifluoromethylsulphonyl)methane

This guide provides essential information, troubleshooting advice, and safety protocols for researchers, scientists, and drug development professionals working with **Bis(trifluoromethylsulphonyl)methane** (CAS: 428-76-2).

## Frequently Asked Questions (FAQs) General Information

**Q1:** What is **Bis(trifluoromethylsulphonyl)methane** and what are its common applications? **Bis(trifluoromethylsulphonyl)methane**, also known as BTMSM, is a versatile compound recognized for its exceptional thermal stability and reactivity.<sup>[1]</sup> It is primarily used in the synthesis of advanced materials like fluorinated polymers, as an electrolyte in lithium-ion batteries, and as a powerful electrophile in organic synthesis for creating pharmaceutical intermediates.<sup>[1]</sup> Its properties also make it valuable for enhancing the performance of lubricants and coatings in demanding environments such as the aerospace and automotive industries.<sup>[1]</sup>

**Q2:** What are the main physical and chemical properties of this compound? **Bis(trifluoromethylsulphonyl)methane** is typically an off-white to beige crystalline powder or

a low-melting solid.[1][2] It is characterized by its two trifluoromethanesulfonyl groups, which contribute to its stability.[1] Key quantitative properties are summarized in the table below.

## Handling and Storage

Q3: What are the primary hazards associated with **Bis(trifluoromethylsulphonyl)methane**?

This compound is classified as an irritant.[3] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[3] Safety data sheets indicate it can cause severe skin burns and eye damage.[4] It is also noted to react violently with water.[5]

Q4: What personal protective equipment (PPE) should be worn when handling this substance?

When handling **Bis(trifluoromethylsulphonyl)methane**, it is crucial to wear appropriate PPE. This includes protective gloves, protective clothing, and tightly fitting safety goggles with side-shields.[4][5] Work should be conducted in a chemical fume hood to avoid inhaling any dust or vapors.[5][6]

Q5: What are the correct storage conditions for **Bis(trifluoromethylsulphonyl)methane**? The compound should be stored at room temperature under an inert nitrogen atmosphere.[2][7] Containers must be kept tightly closed in a dry, cool, and well-ventilated place.[4][5] It is incompatible with strong oxidizing agents.[5]

Q6: How should spills be handled? In case of a spill, ensure adequate ventilation and evacuate personnel to a safe area.[5][6] Avoid dust formation and do not expose the spill to water.[5] The spilled material should be swept up and shoveled into suitable containers for disposal.[5] Do not let the product enter drains.[6]

Q7: How should this chemical be disposed of? Dispose of contents and containers in accordance with approved local, regional, and national waste disposal regulations.[4][5][6] Do not mix with other waste and handle uncleaned containers as you would the product itself.[6]

## Troubleshooting Guide

Q8: My compound appears discolored or clumped upon arrival. Is it still usable?

**Bis(trifluoromethylsulphonyl)methane** is an off-white to beige crystalline powder.[1] Due to its low melting point (32-36°C) and hygroscopic nature, slight clumping may occur, especially if exposed to ambient temperature fluctuations or humidity.[2][4] If significant discoloration (e.g.,

dark brown) is observed, it may indicate degradation. It is recommended to verify purity via a suitable analytical method (e.g., HPLC) before use if degradation is suspected.[1]

Q9: My reaction is sluggish or failing. Could the reagent be the problem? If the reaction is not proceeding as expected, consider the following:

- **Moisture Contamination:** The compound reacts violently with water, and even trace amounts of moisture can affect its reactivity.[5] Ensure all glassware is oven-dried and reactions are run under a dry, inert atmosphere (e.g., nitrogen or argon).
- **Reagent Purity:** As with any reagent, purity can affect reaction outcomes. If the compound is old or has been stored improperly, its purity may be compromised.
- **Solvent Choice:** Ensure the solvent is anhydrous and appropriate for the reaction chemistry.

Q10: The compound is solid at room temperature. What is the best way to dispense it? Given its low melting point (32-36°C), the compound may be a solid or partially melted solid at room temperature.[8] Handling should be done in a glovebox or under a stream of inert gas to prevent moisture absorption.[2] If solid, it can be weighed and transferred quickly. Avoid heating to melt unless the experimental protocol specifically requires it, as this could increase the risk of exposure to vapors.

## **Data and Protocols**

## **Physical and Chemical Properties**

Property	Value	Source(s)
Molecular Formula	$C_3H_2F_6O_4S_2$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>
Molecular Weight	280.17 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
CAS Number	428-76-2	<a href="#">[8]</a> <a href="#">[9]</a>
Appearance	Off-white to beige crystalline powder/low melting solid	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	32 - 36 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>
Boiling Point	191 °C (at 745 Torr)	<a href="#">[2]</a> <a href="#">[9]</a>
Storage Temperature	Room Temperature, under nitrogen	<a href="#">[1]</a> <a href="#">[2]</a>

## General Experimental Protocol: Safe Handling and Use in a Reaction

This protocol outlines a generalized workflow for safely handling **Bis(trifluoromethylsulphonyl)methane** and adding it to a reaction mixture.

### 1. Preparation and Precaution:

- Thoroughly review the Safety Data Sheet (SDS).[\[4\]](#)[\[5\]](#)
- Ensure all necessary PPE (lab coat, gloves, safety goggles) is worn.[\[4\]](#)
- Prepare a reaction vessel that has been oven- or flame-dried to remove all moisture.
- Set up the reaction apparatus in a chemical fume hood to run under an inert atmosphere (Nitrogen or Argon).[\[5\]](#)

### 2. Dispensing the Reagent:

- Transfer the required amount of **Bis(trifluoromethylsulphonyl)methane** from its storage container to a tared weighing vessel inside a glovebox or under a positive flow of inert gas to minimize exposure to air and moisture.[\[2\]](#)
- Note its appearance to ensure it has not degraded.

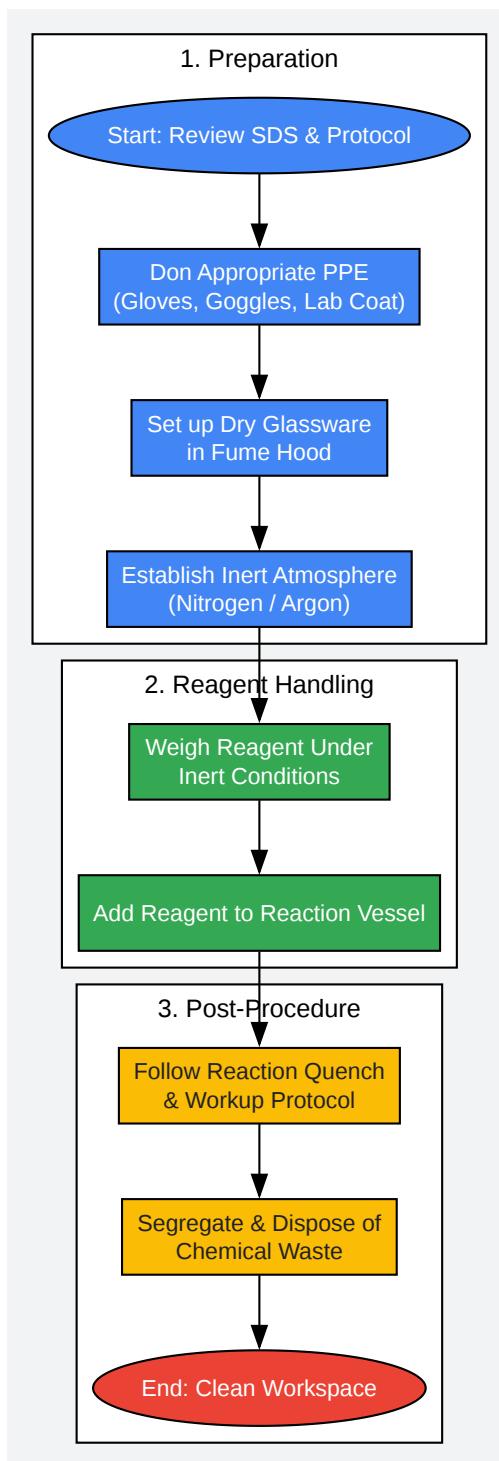
### 3. Addition to the Reaction:

- Dissolve the weighed reagent in a suitable anhydrous solvent, if required by the specific experimental procedure.
- Add the reagent (either as a solid or in solution) to the main reaction vessel via a powder funnel or syringe, maintaining the inert atmosphere throughout the process.

#### 4. Post-Reaction and Cleanup:

- Quench the reaction carefully according to the specific protocol.
- Clean all glassware thoroughly.
- Dispose of all chemical waste, including contaminated consumables, in properly labeled hazardous waste containers according to institutional guidelines.[\[6\]](#)

## Visual Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Bis(trifluoromethylsulphonyl)methane**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 428-76-2 CAS MSDS (bis(trifluoromethylsulphonyl)methane) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. Bis(trifluoromethylsulphonyl)methane | C3H2F6O4S2 | CID 67931 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. fishersci.com [fishersci.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. goldbio.com [goldbio.com]
- 8. Bis(trifluoromethanesulfonyl)methane 97 428-76-2 [sigmaaldrich.com]
- 9. bis(trifluoromethylsulphonyl)methane CAS#: 428-76-2 [m.chemicalbook.com]
- To cite this document: BenchChem. [Handling and storage precautions for Bis(trifluoromethylsulphonyl)methane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329319#handling-and-storage-precautions-for-bis-trifluoromethylsulphonyl-methane>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)